

Advanced Spectral Analysis Guide: 3-Methyl-2-methylsulfanyl-5-nitropyridine

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Compound of Interest

Compound Name: 3-Methyl-2-methylsulfanyl-5-nitropyridine

Cat. No.: B13838380

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Executive Summary & Structural Context[1][2][3]

In drug discovery, the **3-Methyl-2-methylsulfanyl-5-nitropyridine** scaffold serves as a critical intermediate, particularly in the synthesis of fused bicyclic heterocycles (e.g., pyrido[2,3-d]pyrimidines) used in kinase inhibition.

This guide provides an in-depth technical analysis of the

¹H NMR spectral signature of this molecule. Unlike standard data sheets, this document focuses on comparative analysis: distinguishing the product from its halogenated precursors (reaction monitoring) and differentiating it from common regioisomers using solvent-dependent shifts.

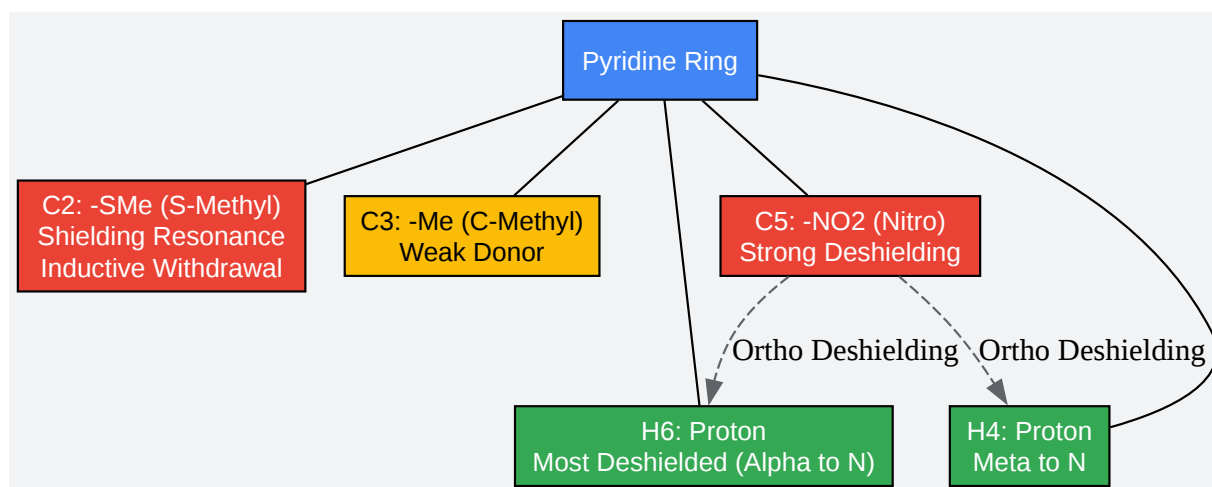
The Molecule[1][2][4][5][6][7]

- IUPAC Name: 3-Methyl-2-(methylsulfanyl)-5-nitropyridine
- Molecular Formula:
- Key Functional Groups: Nitro (

), Methyl (

), Methylsulfanyl (

), Pyridine Core.



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Figure 1: Substituent effects on the pyridine core. The nitro group at C5 strongly influences the chemical shifts of H4 and H6.

Experimental Protocol: Self-Validating Workflow

To ensure reproducibility and spectral integrity, the following protocol minimizes solvent-solute interactions that can obscure fine coupling constants.

Materials

- Solvent:

(99.8% D) + 0.03% TMS (Tetramethylsilane).

- Why: Chloroform reduces hydrogen bonding compared to DMSO, providing sharper resolution for the aromatic coupling constants (

-values).

- Concentration: 10–15 mg in 0.6 mL solvent.
 - Why: High concentrations can cause stacking effects in planar aromatics, shifting signals upfield.

Step-by-Step Acquisition

- Preparation: Dissolve sample in vial before transfer to NMR tube to ensure homogeneity. Filter through a cotton plug if any turbidity exists (removes paramagnetic inorganic salts from precursor steps).
- Acquisition Parameters (600 MHz equivalent):
 - Pulse Angle:
 - Relaxation Delay (): 2.0 seconds (Essential for accurate integration of the Nitro-adjacent protons which may have longer).
 - Scans: 16–32.
- Processing: Apply an exponential window function (Line Broadening = 0.3 Hz) to enhance signal-to-noise without compromising splitting resolution.

Spectral Assignment & Data Analysis[1][2][4][6][8][9][10][11][12]

The spectrum is characterized by two distinct aromatic signals and two aliphatic singlets. The key challenge is assigning the specific methyl groups and differentiating the aromatic protons.

Table 1: Chemical Shift Assignment ()

Position	Type	Shift (, ppm)	Multiplicity	(Hz)	Mechanistic Rationale
H6	Ar-H	9.05 – 9.15	Doublet (d)	~2.5	Most Deshielded. Alpha to Nitrogen + Ortho to . The paramagnetic anisotropy of the nitro group and the electronegati vity of the ring nitrogen reinforce each other.
H4	Ar-H	8.15 – 8.25	Doublet (d)	~2.5	Deshielded. Ortho to , but Meta to Nitrogen. Less deshielded than H6.
S-Me		2.60 – 2.70	Singlet (s)	-	Sulfur is more electronegati ve than Carbon, deshielding these protons relative to the C-Me.

C-Me	2.35 – 2.45	Singlet (s)	-	Typical benzylic/pyridylic methyl shift.
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> Note: Chemical shifts are theoretical estimates based on substituent additivity rules derived from 2-methylthio-5-nitropyridine and 3-methylpyridine analogs [1][3].

Detailed Coupling Analysis

- H4–H6 Coupling: The protons are meta to each other. In pyridine systems, is typically 1.5 – 2.5 Hz.
- Long-Range Coupling: The C3-Methyl group may show a small allylic coupling to H4 (), potentially broadening the H4 doublet or making it appear as a quartet of doublets (qd) at high field strength (>500 MHz).

Comparative Analysis: Product vs. Alternatives

This section objectively compares the product's spectral profile against its immediate precursor and a common solvent scenario, aiding in reaction monitoring and troubleshooting.

Comparison A: Reaction Monitoring (Product vs. Precursor)

Scenario: Synthesis via

displacement of Chlorine by Sodium Thiomethoxide. Precursor: 2-Chloro-3-methyl-5-nitropyridine.

Feature	Precursor (2-Cl)	Product (2-SMe)	Diagnostic Action
Aliphatic Region	Single peak () at ~2.4 ppm.	Two peaks. New singlet () appears at ~2.6 ppm.	Primary Indicator. Integration ratio of S-Me to C-Me must be 1:1.
Aromatic Shifts	H6/H4 are slightly more deshielded due to Cl's inductive effect (-I).	H6/H4 shift upfield slightly due to S-Me resonance donation (+R).	Subtle shift; rely on integration of methyls.
Reaction Completion	-	-	Disappearance of the unique 2-Cl aromatic pattern.

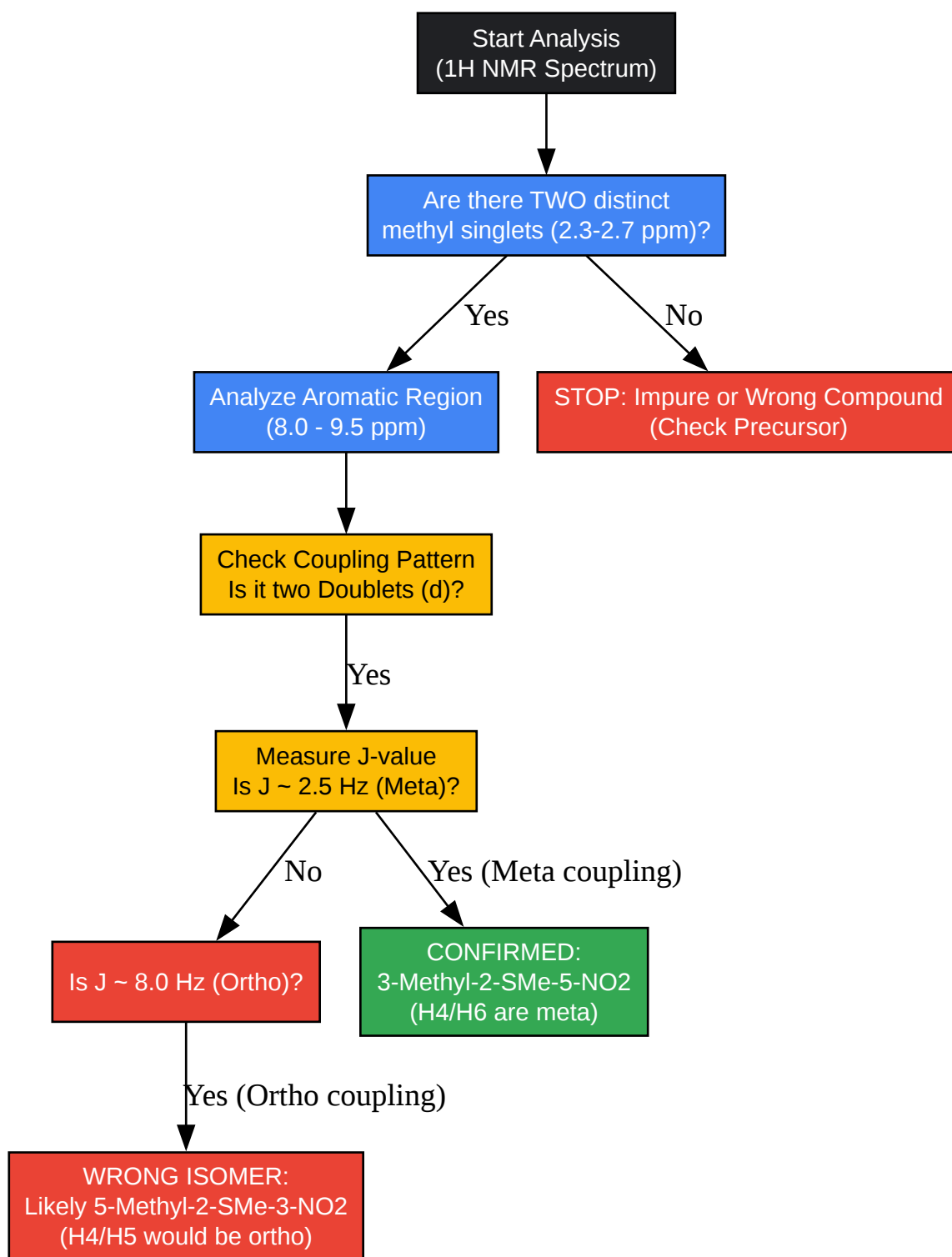
Comparison B: Solvent Effects (vs. DMSO-)

Scenario: Solubility issues necessitate the use of DMSO.

- Observation: In DMSO-
 , all signals typically shift downfield.
- Critical Change: The H6 proton, being adjacent to the pyridine nitrogen, is highly sensitive to solvent polarity. In DMSO, H6 may shift from ~9.1 ppm to ~9.3+ ppm due to dipole-dipole interactions between the solvent and the pyridine lone pair.
- Water Peak Interference: DMSO-
 often contains water at ~3.3 ppm. This is far from the methyl signals (2.4–2.7 ppm) and aromatic signals, making DMSO a viable alternative if the sample is insoluble in chloroform [4].

Decision Tree for Regioisomer Differentiation

A common synthetic error produces the 2-SMe-3-NO₂-5-Me isomer (different nitro placement). Use this logic flow to validate the correct regioisomer.



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Figure 2: Logical workflow for confirming regio-chemistry based on aromatic coupling constants

(

-values).

References

- MDPI.Synthesis of 2-Methyl-3-nitropyridines... and Their Reactions with S-Nucleophiles. Available at: [\[Link\]](#)^[1]^[2]
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Sources

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